5-(4-Bromophenyl)isoxazole-3-propionic acid structure and properties

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Compound of Interest

Compound Name:	*5-(4-Bromophenyl)isoxazole-3-propionic acid*
CAS No.:	*870703-99-4*
Cat. No.:	*B1284288*

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An In-Depth Technical Guide to **5-(4-Bromophenyl)isoxazole-3-propionic acid**: Structure, Properties, and Potential Applications

This guide provides a comprehensive technical overview of **5-(4-Bromophenyl)isoxazole-3-propionic acid**, a heterocyclic compound with significant potential in medicinal chemistry and drug development. We will delve into its chemical structure, physicochemical properties, plausible synthetic routes, and explore its potential biological activities based on the established pharmacology of the isoxazole and arylpropionic acid moieties. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Introduction: The Significance of the Isoxazole Scaffold

The isoxazole ring is a five-membered heterocycle containing adjacent nitrogen and oxygen atoms. This structural motif is a cornerstone in medicinal chemistry, found in numerous FDA-approved drugs and clinical candidates.[1][2] The isoxazole core imparts a unique combination

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of electronic properties and steric features, allowing for diverse molecular interactions with biological targets.[3] Its presence can enhance physicochemical properties, metabolic stability, and bioavailability of a molecule.[3] Isoxazole derivatives have demonstrated a broad spectrum of pharmacological activities, including anti-inflammatory, anticancer, antimicrobial, and analgesic properties.[1] The incorporation of a 4-bromophenyl group at the 5-position and a propionic acid side chain at the 3-position of the isoxazole ring in the title compound suggests a potential for synergistic or novel biological activities, particularly in the realms of anti-inflammatory and anticancer research.

Chemical Structure and Physicochemical Properties

The chemical structure of **5-(4-Bromophenyl)isoxazole-3-propionic acid** is characterized by a central isoxazole ring substituted with a 4-bromophenyl group at the 5-position and a propionic acid chain at the 3-position.

Caption: Chemical structure of **5-(4-Bromophenyl)isoxazole-3-propionic acid**.

Physicochemical Properties

While experimental data for **5-(4-Bromophenyl)isoxazole-3-propionic acid** is not readily available, we can predict its properties and compare them to the closely related and documented analog, 5-(4-Bromophenyl)isoxazole-3-carboxylic acid.

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Property	5-(4-Bromophenyl)isoxazole-3-carboxylic acid (Analog)	5-(4-Bromophenyl)isoxazole-3-propionic acid (Predicted)	Data Source
Molecular Formula	$C_{10}H_6BrNO_3$	$C_{12}H_{10}BrNO_3$	PubChem[4] / Calculated
Molecular Weight	268.06 g/mol	296.12 g/mol	PubChem[4] / Calculated
IUPAC Name	5-(4-bromophenyl)-1,2-oxazole-3-carboxylic acid	3-[5-(4-bromophenyl)-1,2-oxazol-3-yl]propanoic acid	PubChem[4] / Generated
SMILES	C1=CC(=CC=C1C2=CC(=NO2)C(=O)O)Br	C1=CC(=CC=C1C2=CC(=NO2)CCC(=O)O)Br	PubChem[4] / Generated
LogP (Predicted)	~2.6	~3.1	PubChem[4] / Calculated
Hydrogen Bond Donors	1	1	PubChem[4] / Calculated
Hydrogen Bond Acceptors	4	4	PubChem[4] / Calculated

The addition of the ethylene bridge in the propionic acid derivative increases the molecular weight and the predicted lipophilicity (LogP) compared to the carboxylic acid analog. These differences may influence the compound's solubility, membrane permeability, and pharmacokinetic profile.

Synthesis of **5-(4-Bromophenyl)isoxazole-3-propionic acid**

While a specific literature procedure for the synthesis of **5-(4-Bromophenyl)isoxazole-3-propionic acid** is not documented, a plausible and efficient synthetic route can be proposed

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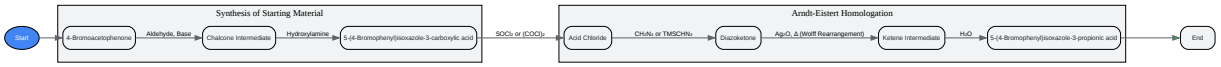
based on established organic chemistry reactions. The most logical approach involves the homologation of the readily accessible 5-(4-Bromophenyl)isoxazole-3-carboxylic acid via the Arndt-Eistert reaction.



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Caption: Proposed synthetic workflow for **5-(4-Bromophenyl)isoxazole-3-propionic acid**.

Rationale Behind the Synthetic Strategy

The Arndt-Eistert homologation is a reliable method for the one-carbon extension of a carboxylic acid.[5][6] This multi-step process involves the conversion of the carboxylic acid to an acid chloride, followed by reaction with diazomethane to form a diazoketone. The key step is the Wolff rearrangement of the diazoketone, typically catalyzed by silver oxide, to generate a ketene intermediate. This highly reactive ketene is then trapped by a nucleophile, in this case, water, to yield the desired propionic acid. This method is well-established and generally provides good yields.

An alternative approach could be the malonic ester synthesis.[7][8] This would involve the synthesis of a 3-halomethyl-5-(4-bromophenyl)isoxazole intermediate, which would then be used to alkylate diethyl malonate. Subsequent hydrolysis and decarboxylation would yield the final product. However, the Arndt-Eistert homologation is often more direct if the starting carboxylic acid is readily available.

Potential Biological Activities and Applications

The biological profile of **5-(4-Bromophenyl)isoxazole-3-propionic acid** can be inferred from the known activities of its constituent chemical motifs: the isoxazole ring and the arylpropionic acid side chain.

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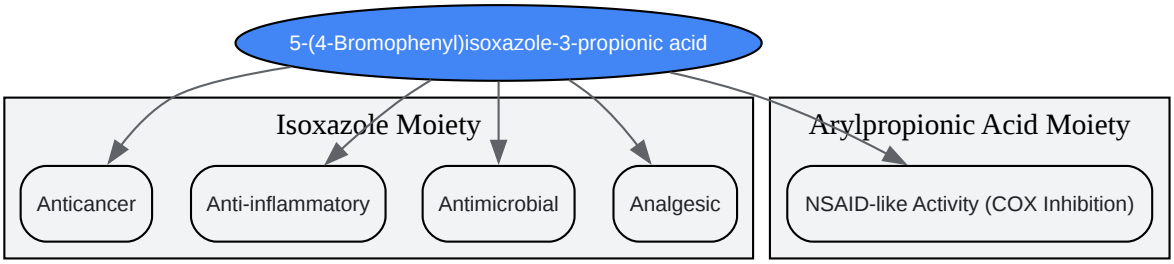

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Caption: Potential biological activities based on structural motifs.

- Anti-inflammatory and Analgesic Activity: Arylpropionic acids are a well-known class of nonsteroidal anti-inflammatory drugs (NSAIDs) that primarily act by inhibiting cyclooxygenase (COX) enzymes. The propionic acid side chain in the title compound strongly suggests the potential for NSAID-like activity. Furthermore, many isoxazole-containing compounds have demonstrated significant anti-inflammatory and analgesic effects.[9] The combination of these two pharmacophores could lead to a potent anti-inflammatory agent.

- Anticancer Activity: The isoxazole scaffold is present in numerous compounds with potent anticancer activity.[10] These compounds can act through various mechanisms, including the induction of apoptosis, inhibition of key signaling pathways, and disruption of microtubule dynamics. The 4-bromophenyl substituent can also contribute to anticancer activity through halogen bonding and by influencing the electronic properties of the molecule.

- Antimicrobial Activity: Isoxazole derivatives have been extensively studied for their antibacterial and antifungal properties.[2] The title compound could be investigated for its efficacy against a range of microbial pathogens.

Experimental Protocols

The following is a detailed, hypothetical, step-by-step methodology for the synthesis of **5-(4-Bromophenyl)isoxazole-3-propionic acid** via the Arndt-Eistert homologation.

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Step 1: Synthesis of 5-(4-Bromophenyl)isoxazole-3-carboxylic acid

This starting material can be synthesized via a [3+2] cycloaddition reaction, a common method for forming isoxazole rings.[11]

- Preparation of 4-bromobenzaldehyde oxime: 4-Bromobenzaldehyde is reacted with hydroxylamine hydrochloride in a suitable solvent like ethanol or pyridine.
- Generation of the nitrile oxide: The oxime is treated with an oxidizing agent, such as sodium hypochlorite, in a solvent like dichloromethane to generate the corresponding nitrile oxide in situ.
- Cycloaddition: The nitrile oxide is reacted with an appropriate alkyne, such as propiolic acid or its ester, to form the isoxazole ring. If an ester is used, a subsequent hydrolysis step is required.
- Purification: The resulting 5-(4-Bromophenyl)isoxazole-3-carboxylic acid is purified by recrystallization or column chromatography.

Step 2: Arndt-Eistert Homologation

Caution: Diazomethane is highly toxic and explosive. This reaction should only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions. A safer alternative is the use of (trimethylsilyl)diazomethane.

- Formation of the acid chloride: To a solution of 5-(4-Bromophenyl)isoxazole-3-carboxylic acid (1.0 eq) in dry dichloromethane, add oxalyl chloride (1.5 eq) and a catalytic amount of DMF at 0 °C. The reaction is stirred at room temperature until the evolution of gas ceases. The solvent and excess oxalyl chloride are removed under reduced pressure to yield the crude acid chloride.
- Formation of the diazoketone: The crude acid chloride is dissolved in dry diethyl ether and cooled to 0 °C. A solution of diazomethane in diethyl ether is added portion-wise until a persistent yellow color is observed. The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature. Nitrogen is bubbled through the solution to remove excess diazomethane.

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- Wolff Rearrangement and Hydrolysis: To the solution of the diazoketone, add a suspension of silver(I) oxide (0.1 eq) in water. The mixture is heated to reflux and monitored by TLC until the diazoketone is consumed.

- Work-up and Purification: The reaction mixture is cooled, filtered to remove the silver catalyst, and the filtrate is extracted with ethyl acetate. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel to afford **5-(4-Bromophenyl)isoxazole-3-propionic acid**.

Conclusion

5-(4-Bromophenyl)isoxazole-3-propionic acid is a molecule of significant interest for drug discovery, combining the versatile isoxazole scaffold with the well-established arylpropionic acid pharmacophore. While its synthesis and biological evaluation are not yet reported in the literature, established synthetic methodologies, particularly the Arndt-Eistert homologation, provide a clear path to its preparation. Based on its structural components, this compound is a promising candidate for investigation as a novel anti-inflammatory, analgesic, or anticancer agent. The technical information and proposed protocols in this guide serve as a valuable resource for researchers aiming to synthesize and explore the therapeutic potential of this and related isoxazole derivatives.

References

- A series of 5-arylisoxazole derivatives were synthesized via the reaction of 3-(dimethyl-amino)-1-arylprop-2-en-1-ones with hydroxylamine hydrochloride in aqueous media without using any catalyst. This method has the advantages of easier work-up, mild reaction conditions, high yields, and an environmentally benign procedure. ([Link])

- Results The synthesized isoxazole derivatives exhibited high chemical stability and purity, with spectral data confirming the formation of target structures. Based on structural features and literature, these compounds are promising for antimicrobial and anticancer evaluations. ([Link])

- The Malonic Ester Synthesis And Its Cousin, The Acetoacetic Ester Synthesis. In the malonic ester synthesis, a di-ester of malonic acid is deprotonated with a weak base, and then

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undergoes C–C bond formation at the alpha position with an alkyl halide (enolate alkylation); Treatment with aqueous acid results in hydrolysis of the ester. Upon heating, decarboxylation spontaneously occurs to give a chain-extended carboxylic acid. ([Link])

- A series of novel ethyl 2-(5-methyl-3-arylisoxazole-4-carboxamido)-4-alkylthiazole-5-carboxylates I-1-6 were synthesized. The structures of all target compounds were characterized by ^{1}H NMR, ^{13}C NMR, IR, MS and elemental analyses. Their fungicidal and herbicidal activities were evaluated. ([Link])

- An efficient approach for the parallel solid phase synthesis of isoxazole and isoxazoline derivatives has been developed. The isoxazoles and isoxazolines were constructed through a 1,3-dipolar cycloaddition reaction of nitrile oxides, with resin-bound alkynes or alkenes. ([Link])

- The formation of ester-stabilized organozinc reagents and their addition to carbonyl compounds. ([Link])

- The pharma-`cological actions of isoxazole derivatives include analgesic, anticancer, anti-inflammatory, antibacterial, antihistaminic, anti-tubercular, antiulcer, antiepileptic, 5-HTreuptekeinhibitors, antiviral, and anxiolytic properties. ([Link])

- Isoxazole compounds have a broad range of biological actions and targets. One of the developments has been the creation of chemicals having heterocycle rings. The incorporation of an isoxazole ring may result in enhanced physical-chemical characteristics. ([Link])

- Some indolyl-isoxazoles were synthesized and evaluated for acute anti-inflammatory activity using carrageenan-induced rat paw edema method. All the compounds exhibited good anti-inflammatory activity. ([Link])

- Isoxazoles are important heterocyclic molecules that are used in many applications in the field of chemistry, particularly medicinal chemistry. Many bioactive medicinal compounds, including valdecoxib, leflunomide, and cloxacillin, in addition to prescription medications, contain the isoxazole core. ([Link])

- 5-(4-Bromophenyl)isoxazole-3-carboxylic acid | C10H6BrNO3 | CID 2771350 - structure, chemical names, physical and chemical properties, classification, patents, literature,

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biological activities, safety/hazards/toxicity information, supplier lists, and more. ([Link])

- The Raman and IR spectra of the isoxazole molecule have been measured between 3600 and 300 cm−1 in the vapour and in the liquid phases. The infra-red spectrum is very similar to those of furan and pyrrole and therefore with the aid of their assignment and by inspection of the rotational envelope of the vapour bands, a plausible assignment can be made. ([Link])
- The Arndt-Eistert homologation allows the reaction of activated carboxylic acids with diazomethane followed by a Wolff-rearrangement of the diazo ketone intermediate. ([Link])
- 2-Amino-3-(3-(carboxymethoxy)-5-methylisoxazol-4-yl)propionic acid | C9H12N2O6 | CID 125406 - structure, chemical names, physical and chemical properties, classification, patents, literature, biological activities, safety/hazards/toxicity information, supplier lists, and more. ([Link])
- This work is focused on further exploring the synthetic utility of imidate alkylating reagents. ([Link])
- This is the first example of transforming non-protected phenol- and indole-containing carboxylic acids in decarboxylative functionalization reactions. ([Link])
- The most common methods for synthesizing carboxylic acids can be separated into three major groups. Oxidations; Carboxylation of Grignard Reagents; Hydrolysis of Nitriles. ([Link])
- Malonic esters can be converted into substituted acetic acids by alkylation followed by hydrolysis and decarboxylation. ([Link])
- Isoxazole is a five membered heterocyclic compound having various pharmacological actions. ([Link])
- A carboxylic acid can be converted into a methyl ester via treatment with diazomethane. ([Link])
- The Arndt-Eistert Synthesis allows the formation of homologated carboxylic acids or their derivatives by reaction of the activated carboxylic acids with diazomethane. ([Link])

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- 5-(4-Bromophenyl)isoxazole-3-carboxylic acid | C10H6BrNO3 | CID 2771350 - structure, chemical names, physical and chemical properties, classification, patents, literature, biological activities, safety/hazards/toxicity information, supplier lists, and more. ([Link])
- A series of novel ethyl 2-(5-methyl-3-arylisoxazole-4-carboxamido)-4-alkylthiazole-5-carboxylates I-1-6 were synthesized. ([Link])

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